

# "N-(3-Hydroxybenzyl)adenosine-15N,d2 chemical properties"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-(3-Hydroxybenzyl)adenosine-15N,d2*

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An In-depth Technical Guide to the Chemical Properties of **N-(3-Hydroxybenzyl)adenosine-15N,d2**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-(3-Hydroxybenzyl)adenosine-15N,d2** is a stable isotope-labeled analog of N-(3-Hydroxybenzyl)adenosine, a derivative of the endogenous nucleoside adenosine. This document provides a comprehensive overview of its chemical properties, methodologies for its application in research, and its role in studying adenosinergic signaling pathways. The incorporation of <sup>15</sup>N and deuterium labels makes it a valuable tool for quantitative analysis and metabolic studies, particularly in the fields of pharmacology and drug development.

## Chemical and Physical Properties

The chemical properties of **N-(3-Hydroxybenzyl)adenosine-15N,d2** are primarily derived from its parent compound, with the key difference being the increased molecular weight due to isotopic labeling. This labeling provides a distinct mass signature for detection in mass spectrometry-based assays.

Table 1: General Properties of N-(3-Hydroxybenzyl)adenosine

Property	Value
CAS Number	110505-76-5[1]
Molecular Formula	C <sub>17</sub> H <sub>19</sub> N <sub>5</sub> O <sub>5</sub> [1]
Molecular Weight	373.36 g/mol

Table 2: Isotopic Labeling Details

Isotope	Number of Labeled Atoms	Location of Label
<sup>15</sup> N	To be specified by manufacturer	Typically in the purine ring
<sup>2</sup> H (Deuterium)	2	To be specified by manufacturer

Table 3: Physicochemical Properties of N-(3-Hydroxybenzyl)adenosine-15N,d2 (Predicted)

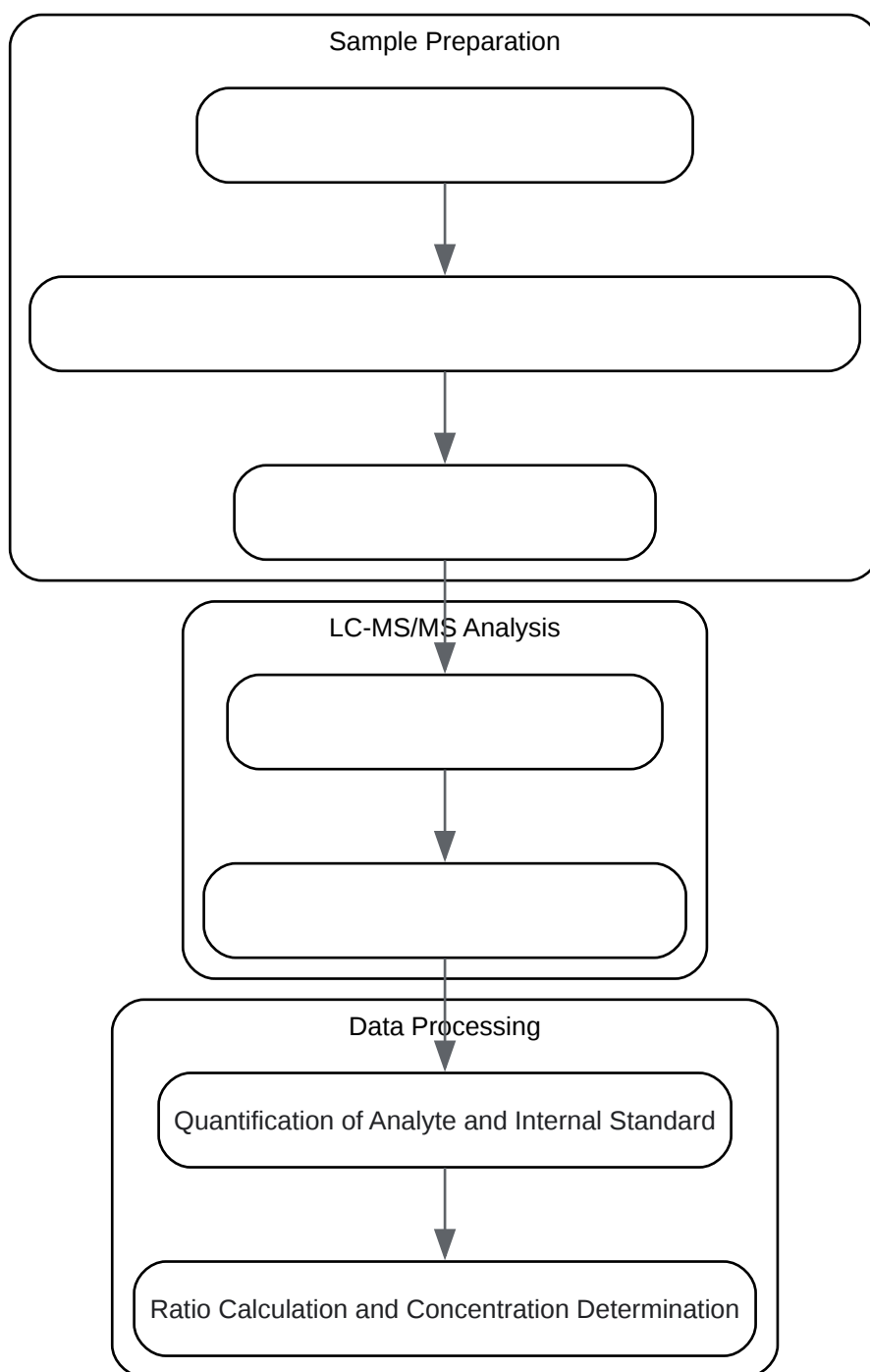
Property	Value	Notes
Molecular Weight	Approx. 376.38 g/mol	Calculated based on the addition of one <sup>15</sup> N and two <sup>2</sup> H atoms. The exact mass will depend on the specific labeling pattern.
Appearance	White to off-white solid	Inferred from related adenosine analogs.
Solubility	Soluble in DMSO and methanol	Inferred from related adenosine analogs.
Stability	Stable under recommended storage conditions	Store at -20°C for long-term stability.

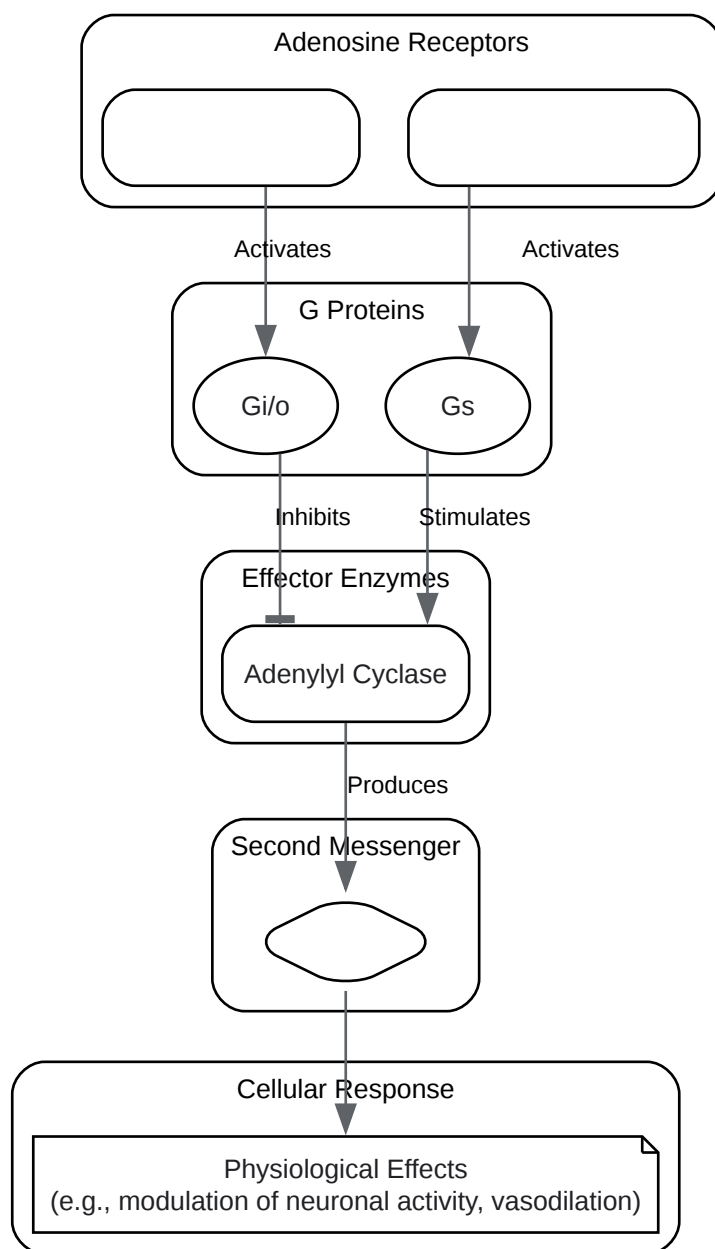
## Role in Research and Drug Development

Stable isotope-labeled compounds like **N-(3-Hydroxybenzyl)adenosine-15N,d2** are crucial tools in biomedical research.[2][3] They serve as internal standards in quantitative mass spectrometry assays, enabling precise measurement of the unlabeled analyte in biological samples.[4] This is particularly important for pharmacokinetic and metabolic studies in drug development.

## Experimental Workflow: Quantitative Analysis using LC-MS/MS

The following diagram illustrates a typical workflow for using **N-(3-Hydroxybenzyl)adenosine-15N,d2** as an internal standard in a liquid chromatography-tandem mass spectrometry (LC-MS/MS) experiment.





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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)